

# An In-depth Technical Guide to 1,7-Dimethylnaphthalene: Molecular Properties

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## Compound of Interest

Compound Name: 1,7-Dimethylnaphthalene

Cat. No.: B047104

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This guide provides essential molecular information for **1,7-Dimethylnaphthalene**, a compound of interest for researchers, scientists, and professionals in drug development. The data presented below is compiled from reputable chemical databases and is intended for laboratory and research use.

## Core Molecular Data

**1,7-Dimethylnaphthalene** is a dimethylnaphthalene with methyl groups located at the 1 and 7 positions of the naphthalene ring structure.[1][2] This substitution pattern confers specific chemical and physical properties to the molecule. For ease of reference, the fundamental molecular data are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>12</sub>	[1][3][4][5]
Molecular Weight	156.22 g/mol	[1][4]
Alternate Molecular Weight	156.23 g/mol	[3][6]
CAS Number	575-37-1	[1][3][4][5]

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## References

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